

# Essential Safety and Operational Guide for 5-Methyl-2-thiophenecarboxaldehyde

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## Compound of Interest

Compound Name: 5-Methyl-2-thiophenecarboxaldehyde

Cat. No.: B081332

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This guide provides immediate, essential safety and logistical information for handling **5-Methyl-2-thiophenecarboxaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-Methyl-2-thiophenecarboxaldehyde** is classified as a combustible liquid.<sup>[1][2]</sup> While it is not classified for acute oral, dermal, or inhalation toxicity, it is crucial to handle it with care to avoid potential irritation and other health effects. The toxicological properties have not been fully investigated.<sup>[1][2]</sup>

Table 1: Personal Protective Equipment (PPE) for Handling **5-Methyl-2-thiophenecarboxaldehyde**

Protection Type	Recommended PPE	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][2]
Hand Protection	Chemical-resistant, impervious gloves	Nitrile rubber, Neoprene, or PVC. Consider the breakthrough time and permeation rate.
Body Protection	Lab coat, protective clothing	Wear appropriate protective clothing to prevent skin exposure.[1]
Respiratory Protection	Not required under normal use with adequate ventilation	If ventilation is inadequate or aerosols are generated, use a NIOSH-approved respirator with an organic vapor cartridge.[1] A dust mask of type N95 (US) may also be suitable in certain situations.

## Safe Handling and Storage Protocol

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

### Handling:

- Ventilation: Always handle **5-Methyl-2-thiophenecarboxaldehyde** in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1][2] Do not ingest or inhale.[1][2]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [1][2] Take precautionary measures against static discharge.[1][2]

- **Grounding:** For transfers of larger quantities, ensure containers are properly grounded and bonded.

#### Storage:

- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.<sup>[1][2]</sup>
- **Incompatible Materials:** Store away from strong oxidizing agents, strong bases, and strong reducing agents.<sup>[1][2]</sup>
- **Inert Atmosphere:** For long-term storage, consider keeping under an inert atmosphere like nitrogen.<sup>[1][2]</sup>
- **Temperature:** Store at temperatures between 2-8°C.

## Accidental Release and First Aid Measures

Immediate and appropriate response to spills and exposures is crucial.

#### Spill Response:

- **Evacuate:** Evacuate personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation.
- **Containment:** Absorb the spill with an inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- **Collection:** Collect the absorbed material into a suitable, labeled container for disposal.
- **Decontamination:** Clean the spill area thoroughly with soap and water.

#### First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.<sup>[1][2]</sup>

- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[\[1\]](#)[\[2\]](#)

## Disposal Plan

Dispose of **5-Methyl-2-thiophenecarboxaldehyde** and its containers in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain.[\[1\]](#) Waste materials should be handled by a licensed waste disposal company.

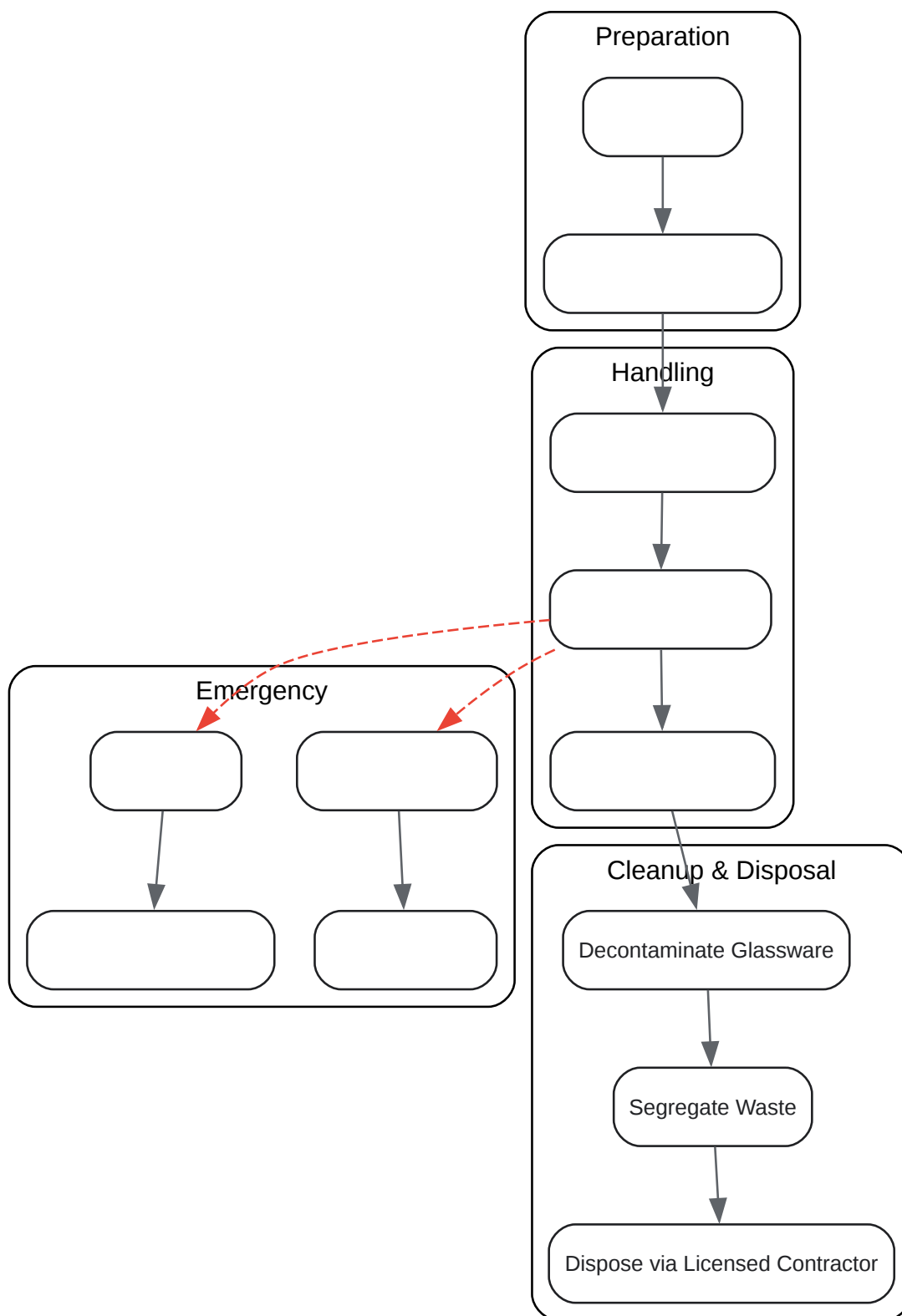
## Quantitative Data Summary

Table 2: Physical and Chemical Properties of **5-Methyl-2-thiophenecarboxaldehyde**

Property	Value
CAS Number	13679-70-4 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> OS <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	126.18 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Liquid
Boiling Point	114 °C / 25 mmHg
Density	1.17 g/mL at 25 °C
Flash Point	78 °C / 172.4 °F (closed cup)
Refractive Index	n <sub>20</sub> /D 1.583

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling and disposing of **5-Methyl-2-thiophenecarboxaldehyde**.



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